

Albendazole sulfone-d7 solubility properties

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Compound Focus: Albendazole sulfone-d7

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Why Specific Data is Unavailable

Albendazole sulfone-d7 is a **deuterated analog** used primarily as an internal standard for quantitative analysis in research [1]. This specific application, combined with its status as a research-grade chemical, means that its detailed physicochemical properties, including solubility, are typically not the focus of published studies. The literature heavily concentrates on improving the solubility of the parent drug, Albendazole, which is a well-documented challenge [2] [3] [4].

Alternative Information: Albendazole Solubility Enhancement Strategies

Although data for the deuterated form is missing, extensive research has been conducted on improving the solubility and bioavailability of Albendazole itself. The table below summarizes some advanced formulation strategies.

Strategy	Key Formulation Components	Reported Improvement	Key Findings/Mechanism
Salt Formation [4]	Fumaric acid (FMA), D-Tartaric acid (DTA),	Significant increase in solubility and intrinsic dissolution rate (IDR) compared to	Formation of new crystalline phases via protonation of the benzimidazole group; robust

Strategy	Key Formulation Components	Reported Improvement	Key Findings/Mechanism
	Hydrochloric acid (HCl)	Albendazole API. ABZ-HCl showed the best performance.	physical stability under various stress conditions.
pH-Sensitive Solid Dispersion [2]	Glyceryl Monostearate (GM), Hypromellose Acetate Succinate (HPMC-AS)	3.15-fold increase in water solubility; prevents release in acidic environments, enables slow release in weak alkaline conditions (colon-targeted).	Combines solubilization with enteric-controlled release; leads to lower Cmax, longer Tmax, and higher drug concentrations in the cecum and colon.
Self-Microemulsifying Drug Delivery System (SMEDDS) [5]	Sesame oil, Soybean oil, Surfactants (Tween 80, Cremophor RH40)	100% drug release <i>in vitro</i> within 30 minutes; 1.3-fold higher systemic bioavailability in rats compared to commercial tablets.	Liquid formulation that forms a fine microemulsion in the GI tract, enhancing dissolution. Can be adsorbed onto carriers and compressed into chewable tablets.
Spray-Dried Solid Dispersions [3]	Surfactants (Cremophor A25), Sugars (lactose, mannitol), Polyols	1.8-2.6-fold increase in solubility; 3-25-fold increase in dissolution rate.	A facile, one-step, industrially scalable technique. Use of small amounts of excipient (4% of formulation) achieved a 21-fold improvement in dissolution rate.

Experimental Protocols for Solubility Assessment

The methodologies below are standard for determining drug solubility and were used in the studies cited above. You can adapt these protocols for evaluating **Albendazole sulfone-d7**.

Saturation Shake-Flask Solubility Method [3]

This is the most common method for measuring equilibrium solubility.

- **Preparation:** Place an excess quantity (e.g., 20 mg) of the compound into a sealed container.
- **Dissolution:** Add a measured volume (e.g., 2 mL) of the solvent of choice (e.g., water, buffered solutions at different pH levels, 0.1 N HCl).
- **Equilibration:** Agitate the mixture continuously in a shaker water bath for a set period (e.g., 24-72 hours) at a constant temperature (e.g., $37 \pm 0.5^\circ\text{C}$).
- **Separation:** After equilibration, centrifuge the samples (e.g., at 14,000 rpm for 30 minutes) to separate the undissolved solid.
- **Analysis:** Carefully withdraw the supernatant, dilute it appropriately, and analyze the concentration of the dissolved compound using a validated analytical method such as UV spectrophotometry or High-Performance Liquid Chromatography (HPLC).

Intrinsic Dissolution Rate (IDR) [4]

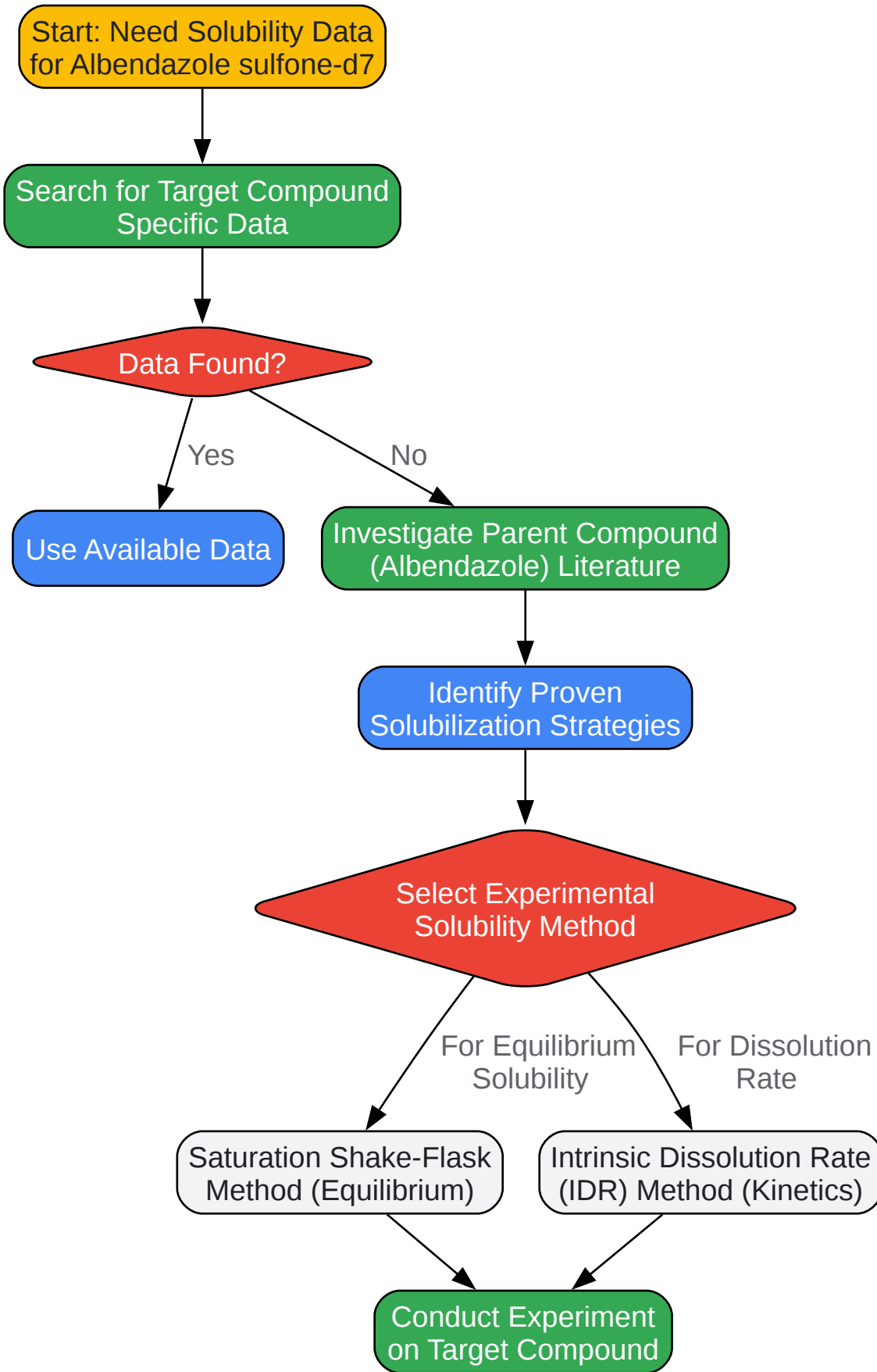
The IDR measures the dissolution rate of a pure substance per unit area under standardized conditions.

- **Compaction:** A known amount of the pure compound is compressed under controlled pressure into a compact disc with a known surface area.
- **Dissolution:** The disc is immersed in a dissolution apparatus (such as a USP rotating disc system) containing a dissolution medium (e.g., 0.1 N HCl or buffer) at 37°C and a fixed rotational speed (e.g., 50-100 rpm).
- **Sampling:** Samples of the dissolution medium are taken at regular time intervals.
- **Analysis:** The samples are analyzed to determine the concentration of the drug. The IDR is calculated from the initial, linear portion of the amount dissolved versus time plot, normalized to the surface area of the disc (e.g., $\text{mg}/\text{min}/\text{cm}^2$).

Research Pathways for Solubility Determination

The following diagram maps out the logical workflow and decision process for approaching solubility research based on the gathered information.

Research Pathway for Drug Solubility Determination





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Research pathway for solubility determination

Conclusion and Recommendations

Currently, obtaining the solubility of **Albendazole sulfone-d7** will likely require **experimental determination**. The strategies and protocols outlined provide a strong foundation for this work.

- **For Immediate Use:** If **Albendazole sulfone-d7** is being used as an internal standard, its solubility might only need to be sufficient for preparing a stock solution in a solvent like methanol or DMSO, which product listings suggest it is soluble in [6].
- **For Formulation Development:** If the deuterated form is being developed as an active ingredient, the strategies successful for Albendazole (salt formation, solid dispersions, lipid-based systems) offer excellent starting points for experimentation.

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References

1. Albendazole sulfone-d7 | Stable Isotope [medchemexpress.com]
2. Combining solubilization and controlled release strategies ... [frontiersin.org]
3. Dramatic improvement in dissolution rate of albendazole ... [pmc.ncbi.nlm.nih.gov]
4. Improving the Solubility, Stability, and Bioavailability of ... [pmc.ncbi.nlm.nih.gov]
5. Formulation Development of Albendazole-Loaded Self- ... [mdpi.com]

6. ALBENDAZOLE SULFONE | 75184-71-3 [amp.chemicalbook.com]

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